

Application Notes and Protocols: Acetonyltriphenylphosphonium Chloride as a Wittig Reagent

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Compound of Interest

Compound Name: Acetonyltriphenylphosphonium chloride

Cat. No.: B072237

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Acetonyltriphenylphosphonium chloride** is a key organophosphorus compound widely utilized as a precursor to a stabilized Wittig reagent.^[1] In organic synthesis, its primary application is the conversion of aldehydes and ketones into α,β -unsaturated ketones through the Wittig olefination reaction.^{[2][3]} This transformation is of significant interest in medicinal chemistry and drug development, as the resulting enone functional group is a versatile intermediate for the synthesis of complex molecules and pharmaceutical ingredients, including those with antimycobacterial activities.^[4] This document provides detailed protocols for the synthesis of the phosphonium salt, its conversion to the active ylide, and its subsequent use in the Wittig reaction, along with relevant physical, chemical, and safety data.

Physical and Chemical Properties

Acetonyltriphenylphosphonium chloride is a white to slightly beige crystalline powder.^[4] It is soluble in hot water and can be purified by recrystallization.^[4] Key quantitative and qualitative data are summarized below.

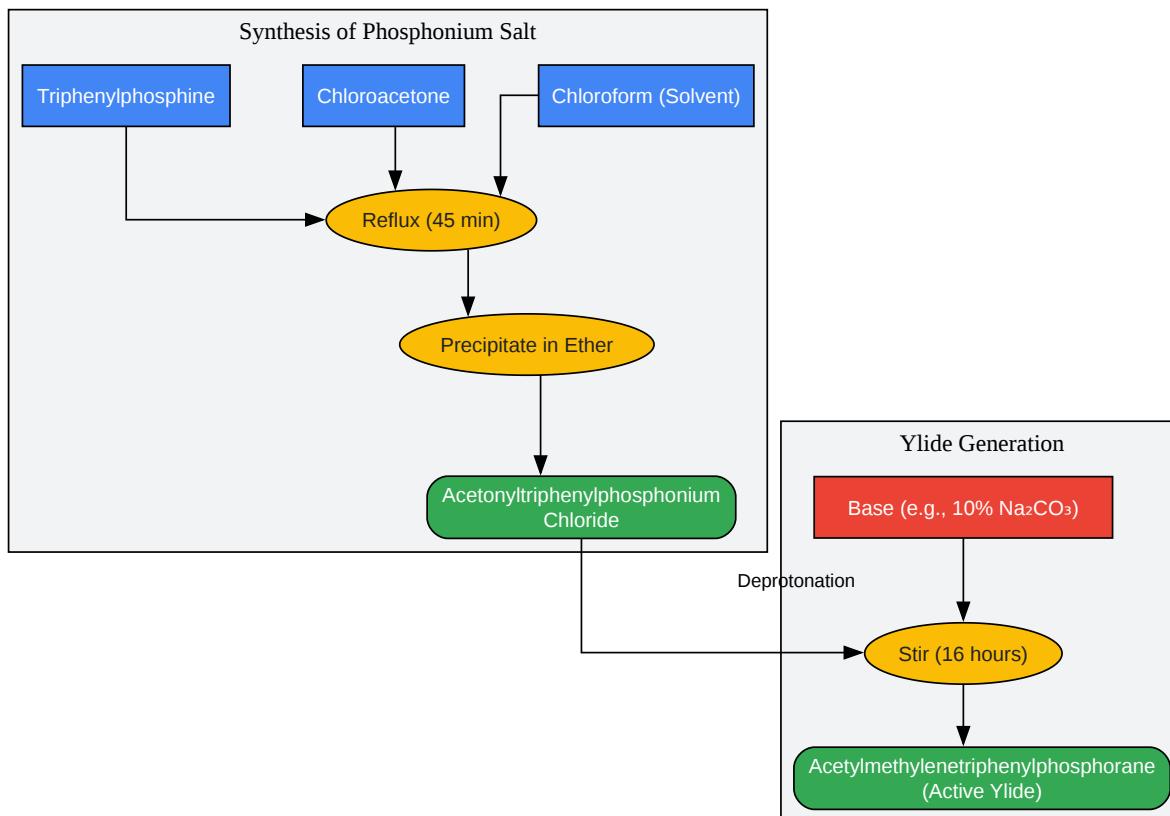
Property	Value	Reference
CAS Number	1235-21-8	[5]
Molecular Formula	C ₂₁ H ₂₀ ClOP	[6]
Molecular Weight	354.81 g/mol	[5]
Appearance	White to slightly beige fine crystalline powder	[4]
Melting Point	243-245 °C	[4][5]
Storage Temperature	Store below +30°C	[4]
Solubility	Soluble in hot water	[4]
InChI Key	XAMZZEBAJZJERT- UHFFFAOYSA-M	[7]

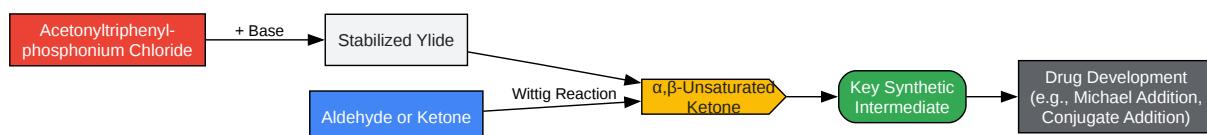
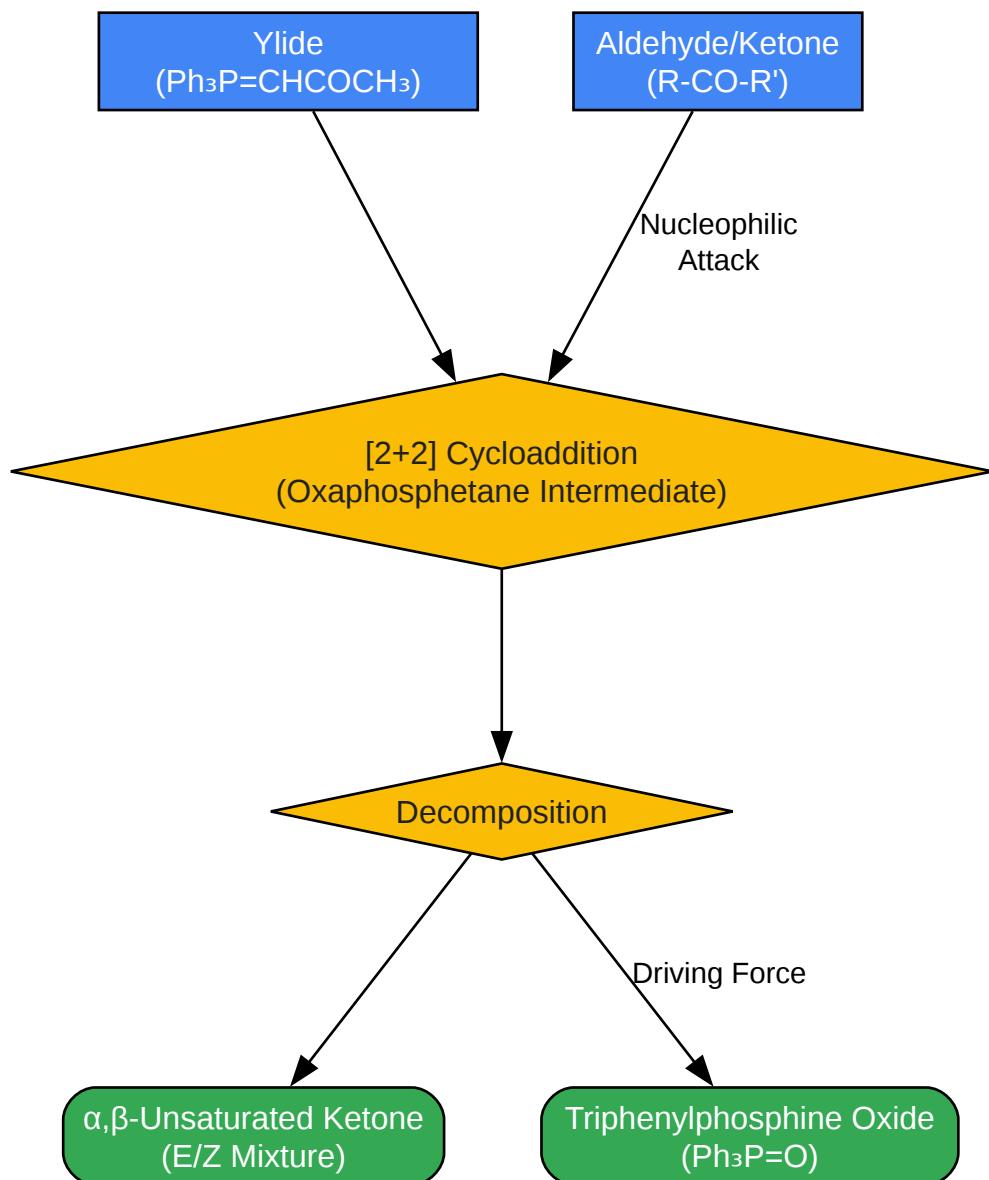
Experimental Protocols and Methodologies

Protocol 1: Synthesis of Acetyltriphenylphosphonium Chloride

This protocol describes the synthesis of the phosphonium salt via the quaternization of triphenylphosphine with chloroacetone.[1][8]

Workflow for Synthesis and Ylide Formation





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